

Spectroscopic Characterization of Boc-L-beta-homoalanine: A Technical Guide

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Compound of Interest

Compound Name:	(S)-3-((tert-butoxycarbonyl)amino)-2-methylpropanoic acid
CAS No.:	190897-47-3
Cat. No.:	B558087

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for N-tert-butyloxycarbonyl-L-beta-homoalanine (Boc-L-beta-homoalanine). Due to the limited availability of published, comprehensive raw spectroscopic data for Boc-L-beta-homoalanine, this document presents expected characteristic data based on the analysis of structurally similar compounds, such as Boc-L-alanine, and general principles of spectroscopic interpretation for Boc-protected amino acids. This guide is intended to serve as a reference for the identification and characterization of this compound in a laboratory setting.

Chemical Structure and Properties

Boc-L-beta-homoalanine is a protected amino acid derivative crucial in peptide synthesis and drug design. The tert-butyloxycarbonyl (Boc) protecting group on the nitrogen atom prevents unwanted reactions during peptide coupling.

Property	Value
CAS Number	158851-30-0[1][2]
Molecular Formula	C9H17NO4[1][3][4]
Molecular Weight	203.24 g/mol [1][3]
Appearance	White to off-white powder[1]
Melting Point	73-78 °C[2]
Optical Rotation	$[\alpha]_{D20} = -17 \pm 2^\circ$ (c=1 in CHCl ₃)[1]
Solubility	Soluble in organic solvents like chloroform, dichloromethane, and methanol[5]; Slightly soluble in water[5][6]

Spectroscopic Data Summary

The following tables summarize the expected spectroscopic data for Boc-L-beta-homoalanine. These are predicted values based on the known spectra of analogous compounds and functional group analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~1.2	d	3H	CH ₃
~1.4	s	9H	C(CH ₃) ₃ (Boc)
~2.4-2.6	m	2H	CH ₂
~4.0	m	1H	CH
~5.0	br s	1H	NH
~11.0	br s	1H	COOH

¹³C NMR (Carbon-13 NMR)

Chemical Shift (δ) ppm	Assignment
~18.0	CH ₃
~28.0	C(CH ₃) ₃ (Boc)
~40.0	CH ₂
~45.0	CH
~80.0	C(CH ₃) ₃ (Boc)
~156.0	C=O (Boc)
~175.0	C=O (Carboxyl)

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Functional Group Assignment
~3300	N-H stretch (amide)
~2980-2850	C-H stretch (alkane)
~1740	C=O stretch (carboxyl)
~1690	C=O stretch (urethane)
~1520	N-H bend (amide II)
~1160	C-O stretch (urethane)

Mass Spectrometry (MS)

m/z	Ion
204.12	[M+H] ⁺
226.10	[M+Na] ⁺
148.08	[M-C ₄ H ₉ O] ⁺ (loss of tert-butyl)
102.05	[M-Boc+H] ⁺ (loss of Boc group)

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data for Boc-L-beta-homoalanine. Actual parameters may need to be optimized based on the specific instrumentation used.

NMR Spectroscopy

Sample Preparation:

- Dissolve 5-10 mg of Boc-L-beta-homoalanine in approximately 0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆).
- Transfer the solution to a 5 mm NMR tube.

¹H NMR Acquisition:

- Spectrometer: 300-600 MHz
- Solvent: CDCl₃
- Temperature: 25 °C
- Pulse Sequence: Standard single-pulse
- Number of Scans: 16-64
- Relaxation Delay: 1-2 seconds

¹³C NMR Acquisition:

- Spectrometer: 75-150 MHz
- Solvent: CDCl₃
- Temperature: 25 °C
- Pulse Sequence: Proton-decoupled

- Number of Scans: 1024 or more
- Relaxation Delay: 2-5 seconds

IR Spectroscopy

Sample Preparation (ATR):

- Place a small amount of the solid Boc-L-beta-homoalanine powder directly onto the ATR crystal.
- Apply pressure to ensure good contact between the sample and the crystal.

Data Acquisition (FT-IR):

- Spectrometer: Fourier Transform Infrared (FT-IR) Spectrometer
- Mode: Attenuated Total Reflectance (ATR)
- Spectral Range: 4000-400 cm^{-1}
- Resolution: 4 cm^{-1}
- Number of Scans: 16-32

Mass Spectrometry

Sample Preparation:

- Dissolve a small amount of Boc-L-beta-homoalanine in a suitable solvent (e.g., methanol, acetonitrile) to a concentration of approximately 1 mg/mL.
- Further dilute the sample with the mobile phase to a final concentration of 1-10 $\mu\text{g/mL}$.

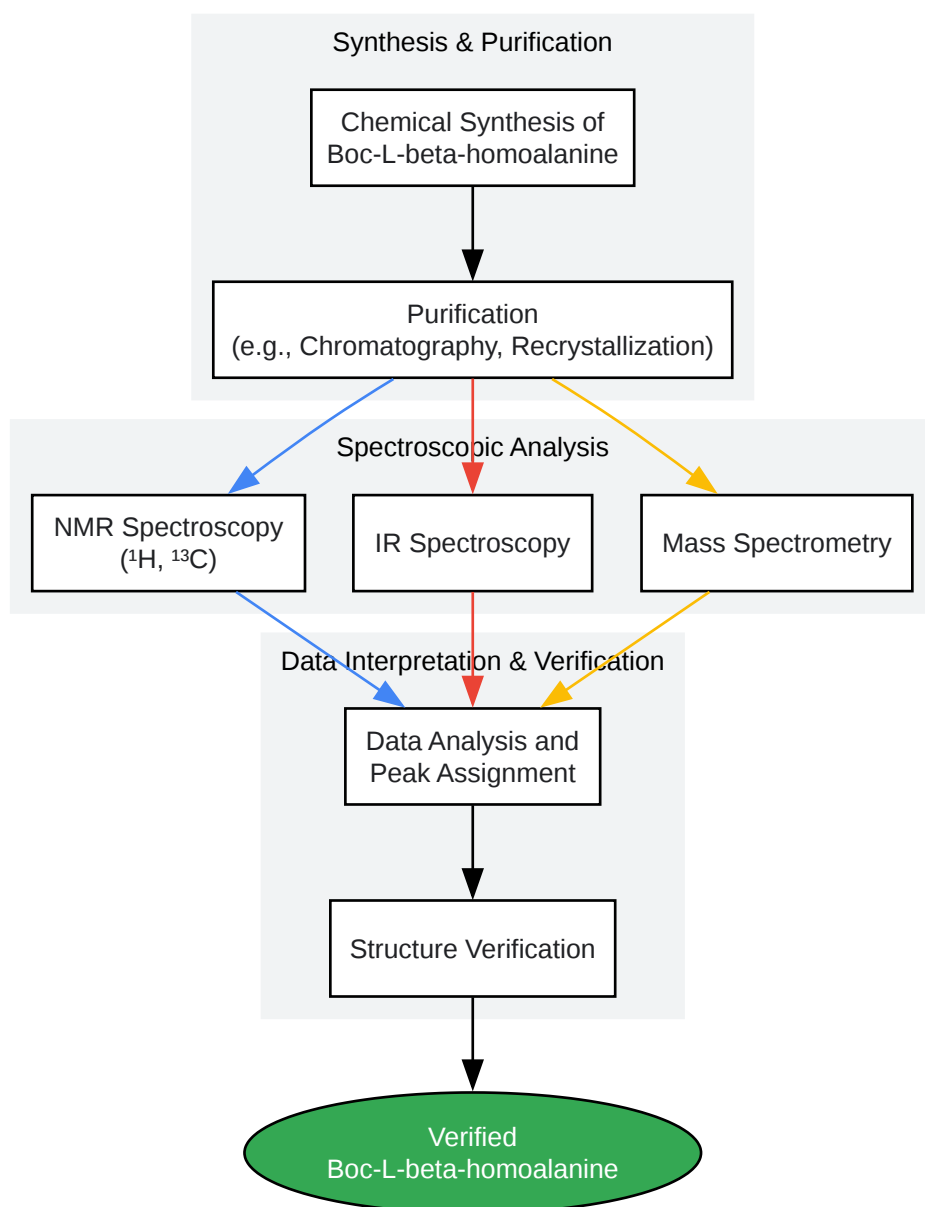
Data Acquisition (ESI-MS):

- Mass Spectrometer: Electrospray Ionization Mass Spectrometer (ESI-MS)
- Ionization Mode: Positive

- Infusion: Direct infusion via a syringe pump at a flow rate of 5-10 $\mu\text{L}/\text{min}$.
- Mass Range: m/z 50-500
- Capillary Voltage: 3-4 kV
- Drying Gas Flow and Temperature: Optimized for the specific instrument.

Visualization of Analytical Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a synthesized chemical compound like Boc-L-beta-homoalanine.



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Caption: Workflow for Spectroscopic Analysis.

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